

## Information on a Related Compound: BPIQ

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### Compound Focus: Bpiq-i

CAS No.: 174709-30-9

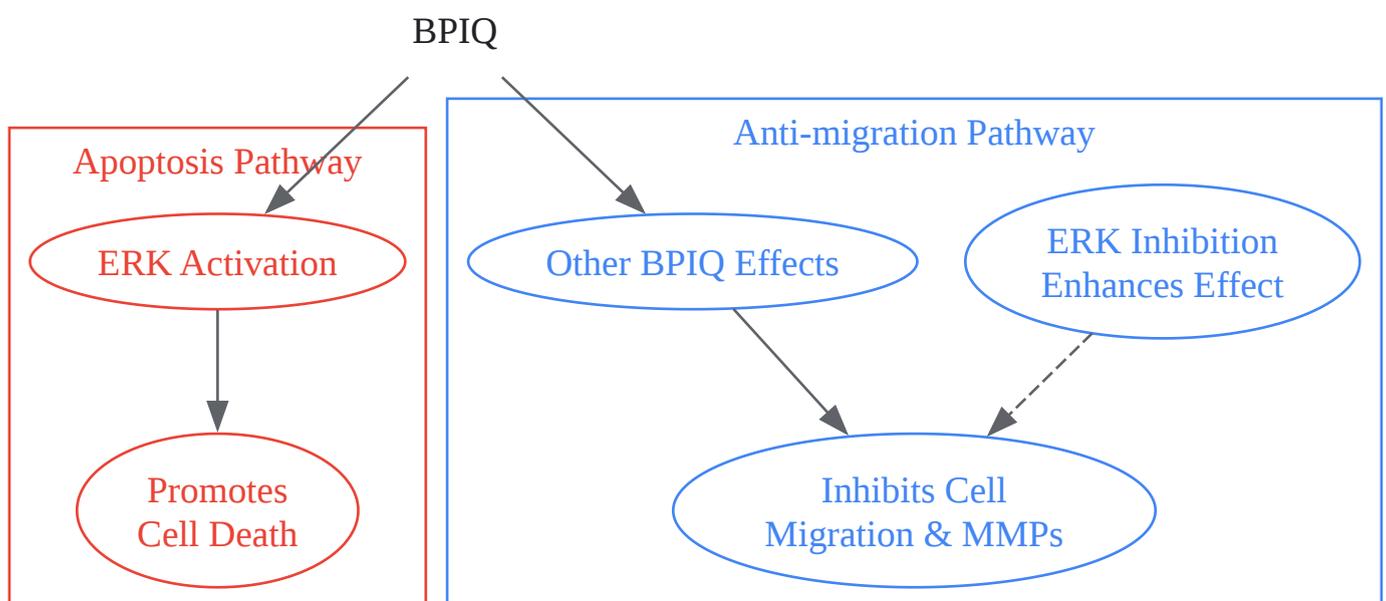
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The search did uncover a detailed study on a synthetic quinoline analog called **BPIQ** (2,9-Bis[2-(pyrrolidin-1-yl)ethoxy]-6-{4-[2-(pyrrolidin-1-yl)ethoxy] phenyl}-11H-indeno[1,2-c]quinoline-11-one). While it is not "**BPIQ-I**", its research may offer useful insights [1].

The study investigated the anti-cancer effects of BPIQ on human non-small cell lung cancer (NSCLC) cells, focusing on its ability to induce apoptosis and inhibit cell migration. A key finding was the dual role of the extracellular signal-regulated kinase (ERK) protein [1].

The simplified diagram below summarizes the dual role of ERK in the cellular response to BPIQ treatment.



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## Key Experimental Findings and Methodologies

The following table summarizes the core experimental data and methodologies from the BPIQ study [1].

Aspect	Experimental Methodology	Key Findings
Cell Line	Human NSCLC H1299 cells [1].	

| **Proliferation & Apoptosis** | **Trypan Blue Exclusion Assay**: Measured cell viability and growth inhibition [1]. **Annexin V/PI Staining & Flow Cytometry**: Quantified apoptotic cell population [1]. **MAPK Inhibition**: Used specific inhibitors for JNK, p38, and ERK pathways [1]. | BPIQ induced **growth inhibition** and **apoptosis**. Only the **ERK inhibitor (FR180204)** rescued cells from **BPIQ-induced death**, indicating a **pro-apoptotic role for ERK** in this context [1]. | | **Cell Migration** | **Wound Healing Assay**: Measured cell movement into a scratched "wound" area [1]. **Boyden Chamber Assay**: Quantified cell invasion through a membrane [1]. | **Sub-lethal concentrations of BPIQ significantly inhibited cell migration**. This was accompanied by reduced activity of **MMP-2 and MMP-9** [1]. | | **Anti-Migration Mechanism** | **Zymography**: Assessed activity of matrix metalloproteinases (MMP-2 and MMP-9) [1]. **MAPK Inhibition**: Combined ERK inhibitor with BPIQ treatment [1]. | Inhibition of ERK **enhanced** BPIQ's anti-migration effect, indicating that ERK activity plays a **protective, pro-survival/migration role** in this specific process [1]. | | **Pathway Analysis** | **Western Blotting**: Detected phosphorylation (activation) levels of JNK, p38, and ERK MAPK proteins [1]. | BPIQ treatment **upregulated phosphorylated JNK and ERK**. p38 activation was not detailed [1]. |

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## References

1. Dual roles of extracellular signal-regulated kinase (ERK) in ... [pubmed.ncbi.nlm.nih.gov]

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